

Commercial Suppliers of High-Purity Evogliptin-d9: A Technical Guide

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Compound of Interest

Compound Name: *Evogliptin-d9*

Cat. No.: *B13849763*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers offering high-purity **Evogliptin-d9**, a deuterated analog of the dipeptidyl peptidase-4 (DPP-4) inhibitor, Evogliptin. This document is intended to assist researchers, scientists, and professionals in drug development in sourcing this stable isotope-labeled compound for use in areas such as pharmacokinetic studies, metabolic profiling, and as an internal standard in analytical methods.

Introduction to Evogliptin and its Deuterated Analog

Evogliptin is a potent and selective inhibitor of the DPP-4 enzyme, which plays a crucial role in the regulation of glucose homeostasis. By preventing the degradation of incretin hormones like glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP), Evogliptin enhances insulin secretion and suppresses glucagon release in a glucose-dependent manner, making it an effective treatment for type 2 diabetes mellitus.^{[1][2]} The deuterated form, **Evogliptin-d9**, incorporates nine deuterium atoms, providing a stable isotopic label that is invaluable for mass spectrometry-based bioanalytical assays.

Commercial Suppliers of High-Purity Evogliptin-d9

Several commercial suppliers provide **Evogliptin-d9** for research purposes. While specific purity data often requires consultation of the Certificate of Analysis (CoA) provided with a purchase, the following table summarizes the available information for key suppliers.

Supplier	Product Name	Catalog Number	Purity Specification	Additional Information
MedChemExpress	Evogliptin-d9	HY-117985S	>98% (for non-deuterated tartrate salt)	Offers various quantities. States that a Certificate of Analysis is available. [3]
LGC Standards	Evogliptin-d9	TRC-D154892-25MG	Not specified on website	Provides detailed chemical information and states that a comprehensive Certificate of Analysis is available. [2] [4]
Simson Pharma	Evogliptin-d9	E750011	Not specified on website	Accompanied by a Certificate of Analysis. Available via custom synthesis. [5]
Clinivex	Evogliptin-d9 L-Tartrate	Not specified	Not specified on website	An ISO 9001:2015 certified supplier of pharmaceutical reference standards. [6] [7]

Experimental Protocols for Quality Assessment

The purity and identity of **Evogliptin-d9** are typically assessed using a combination of analytical techniques, primarily High-Performance Liquid Chromatography (HPLC) for purity

and Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) for identity and confirmation of deuteration.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

The following is a representative HPLC method synthesized from published analytical procedures for Evogliptin.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To determine the chemical purity of **Evogliptin-d9** by assessing the peak area of the principal peak relative to the total peak area.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate (KH₂PO₄) or Ammonium acetate (analytical grade)
- Phosphoric acid or Formic acid (for pH adjustment)
- Purified water (HPLC grade)
- **Evogliptin-d9** reference standard
- **Evogliptin-d9** sample for analysis

Chromatographic Conditions:

- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 20 mM KH₂PO₄, pH adjusted to 4.5 with phosphoric acid) and an organic solvent (e.g., a mixture of acetonitrile

and methanol). A common starting point is a ratio of 45:55 (v/v) buffer to organic solvent.[9]

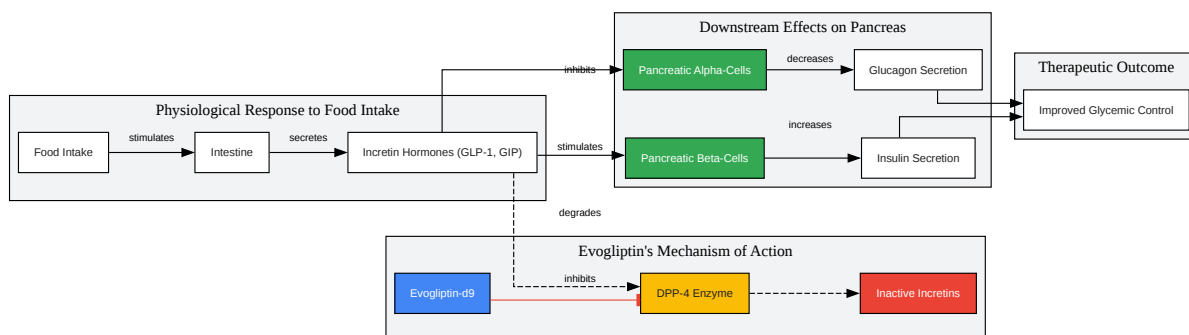
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 265 nm[9]
- Injection Volume: 10 µL
- Run Time: Sufficient to allow for the elution of the main peak and any potential impurities (e.g., 10-15 minutes).

Procedure:

- Standard Solution Preparation: Accurately weigh a known amount of **Evogliptin-d9** reference standard and dissolve it in a suitable solvent (e.g., methanol or mobile phase) to prepare a stock solution of known concentration (e.g., 1 mg/mL). Further dilute to a working concentration (e.g., 20 µg/mL).[9]
- Sample Solution Preparation: Prepare the **Evogliptin-d9** sample to be tested at the same concentration as the working standard solution.
- System Suitability: Inject the standard solution multiple times (e.g., 5-6 injections) to ensure the system is operating correctly. The relative standard deviation (RSD) of the peak area should be less than 2%.
- Analysis: Inject the sample solution and record the chromatogram.
- Data Analysis: Calculate the purity of the sample by dividing the area of the main **Evogliptin-d9** peak by the total area of all peaks in the chromatogram and multiplying by 100%.

Signaling Pathway of Evogliptin

Evogliptin functions by inhibiting the DPP-4 enzyme. This inhibition prevents the breakdown of incretin hormones, leading to a cascade of events that ultimately results in improved glycemic control.

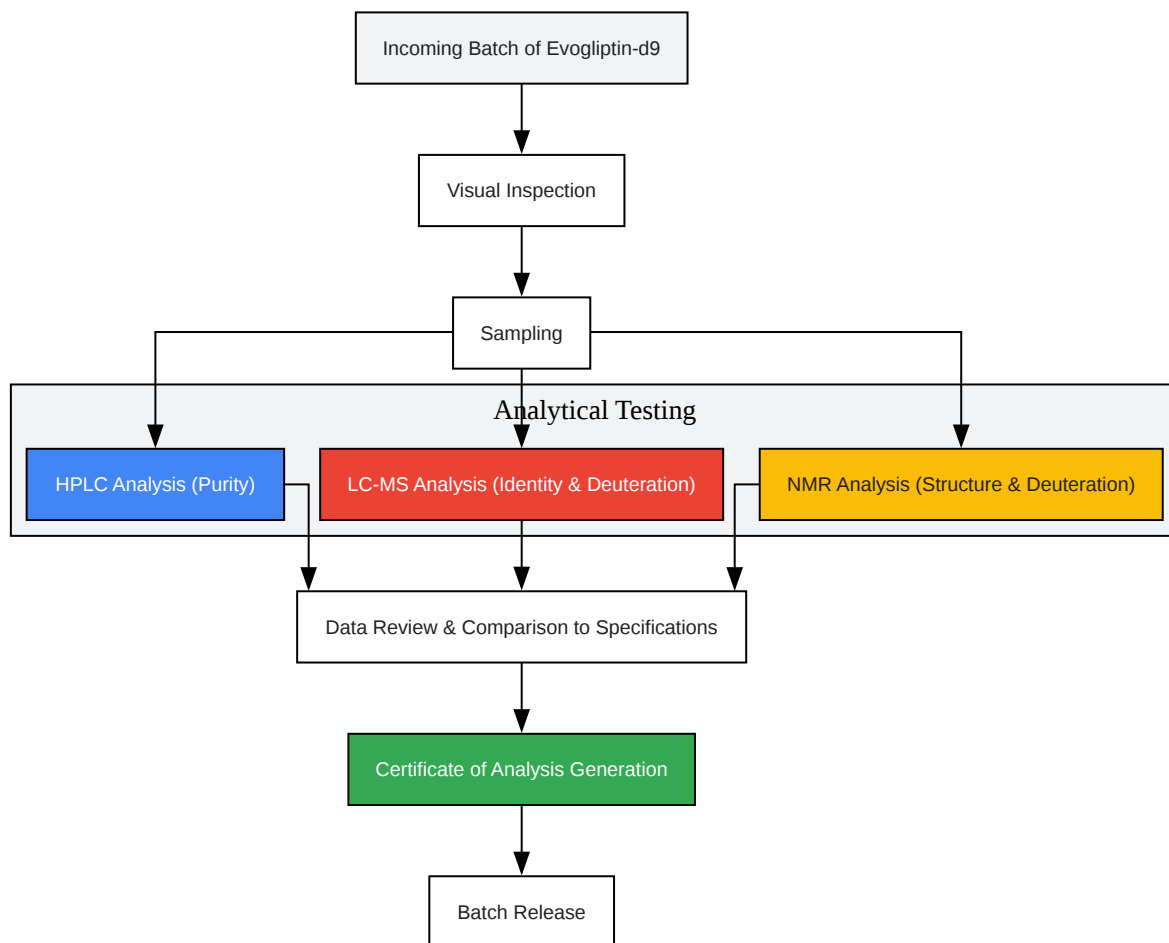


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Caption: Mechanism of action of Evogliptin as a DPP-4 inhibitor.

Experimental Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of a batch of **Evogliptin-d9**.



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Caption: Quality control workflow for **Evogliptin-d9**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Evogliptin-d9 | TRC-D154892-25MG | LGC Standards [lgcstandards.com]
- 3. Medchemexpress LLC HY-117985B 5mg Medchemexpress, Evogliptin (tartrate) | Fisher Scientific [fishersci.com]
- 4. Certificate of analysis explained | LGC Standards [lgcstandards.com]
- 5. Evogliptin-D9 | CAS No- NA | Simson Pharma Limited [simsonpharma.com]
- 6. theclinivex.com [theclinivex.com]
- 7. clinivex.com [clinivex.com]
- 8. ijnrd.org [ijnrd.org]
- 9. globalresearchonline.net [globalresearchonline.net]
- 10. ijppr.humanjournals.com [ijppr.humanjournals.com]
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